

An In-depth Technical Guide on the Chemical Properties and Structure of Chinifur

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Compound of Interest

Compound Name: *Chinifur*

Cat. No.: *B1235751*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The compound "**Chinifur**" is not widely documented in publicly available scientific literature. Consequently, this guide provides information on its known chemical properties and structure, supplemented with data and methodologies derived from structurally related compounds, particularly quinoline-4-carboxamide derivatives. The experimental protocols and potential biological pathways described are representative of this class of molecules and should be considered illustrative in the absence of specific data for **Chinifur**.

Chemical Structure and Identification

Chinifur is a complex organic molecule belonging to the quinoline-4-carboxamide class, which is recognized for its diverse pharmacological potential.

IUPAC Name: N-[5-(diethylamino)pentan-2-yl]-2-[(E)-2-(5-nitrofuran-2-yl)ethenyl]quinoline-4-carboxamide^[1]

Chemical Formula: C₂₅H₃₀N₄O₄^{[1][2]}

Molecular Weight: 450.53 g/mol ^{[1][2]}

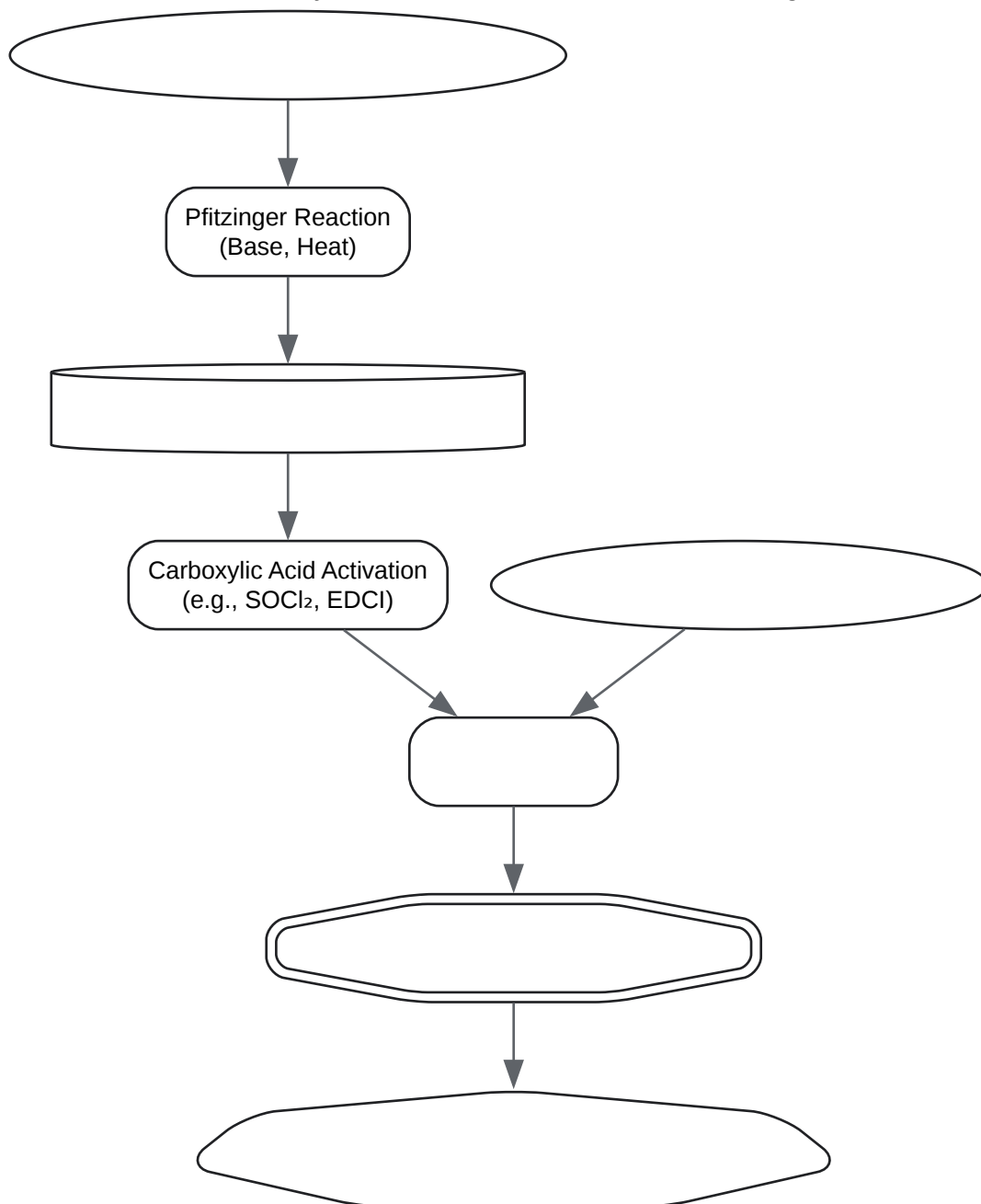
CAS Number: 70762-66-2^{[1][2]}

The structure of **Chinifur** incorporates three key moieties: a quinoline core, a nitrofuran ring, and a diethylaminopentan side chain. This combination of a rigid aromatic system with a

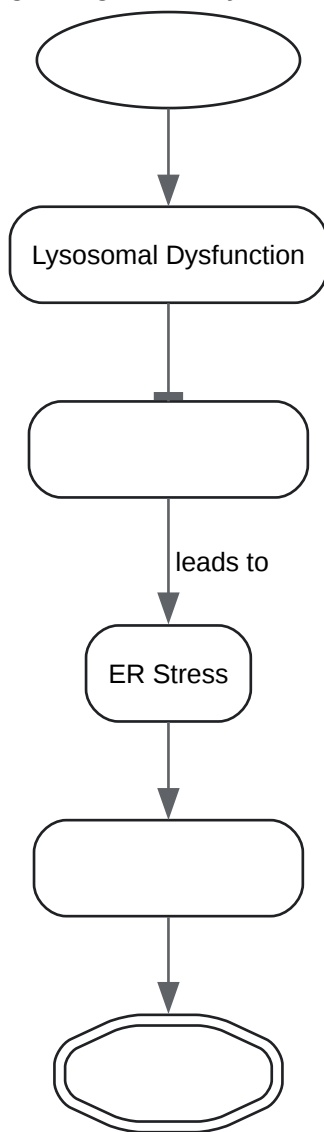
flexible aliphatic amine chain is a common feature in many biologically active compounds.

Structural Diagram:

General Synthesis Workflow for Chinifur Analogs



Hypothetical Signaling Pathway for a Chinifur Analog



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References

- 1. Frontiers | Quinoline and N-Heterocycle Analogues as Lead Structures for the Development of Antiprotozoal Agents [frontiersin.org]
- 2. Novel quinoline derivatives with broad-spectrum antiprotozoal activities - PubMed [pubmed.ncbi.nlm.nih.gov]
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